

Personal protective equipment for handling SC144 hydrochloride

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Compound of Interest

Compound Name: SC144 hydrochloride

Cat. No.: B2467922

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Essential Safety and Handling Guide for SC144 Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **SC144 hydrochloride**, a first-in-class, orally active small-molecule gp130 inhibitor.[1][2] Adherence to these procedural steps is critical for laboratory safety and experimental integrity.

Personal Protective Equipment (PPE) and Hazard Mitigation

SC144 hydrochloride is classified as a substance that can cause skin irritation, serious eye irritation, and respiratory tract irritation.[3][4] Therefore, stringent adherence to PPE protocols is mandatory.

Summary of Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields.[3]	To prevent eye contact which can cause serious irritation.[3][4]
Hand Protection	Protective gloves (e.g., Nitrile gloves).[3][5]	To avoid skin contact which can lead to irritation.[3][4]
Skin and Body Protection	Impervious clothing, such as a lab coat or disposable gown.[3][5]	To protect the skin from accidental splashes or spills.
Respiratory Protection	Suitable respirator.[3] Use in a well-ventilated area is crucial.[5]	To prevent inhalation of dust or aerosols that may cause respiratory irritation.[3][4]

Procedural Guidance for Safe Handling and Storage

Proper handling and storage are critical to maintain the integrity of **SC144 hydrochloride** and to ensure a safe laboratory environment.

Handling Protocol:

- Ventilation: Always handle **SC144 hydrochloride** in a well-ventilated area or in a chemical fume hood to minimize inhalation exposure.[5]
- Avoid Contact: Prevent contact with skin, eyes, and clothing by wearing the appropriate PPE.[5]
- Aerosol Prevention: Avoid the formation of dust and aerosols during handling.[5]

Storage Protocol:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- Keep the compound away from incompatible materials and foodstuff containers.[5]
- For long-term stability, it is recommended to store at -20°C.[6]

Accidental Release and Disposal Plan

In the event of a spill or the need for disposal, the following procedures must be followed to mitigate exposure and environmental contamination.

Spill Containment and Cleanup:

- Evacuate: Evacuate personnel from the immediate area.[\[3\]](#)
- Ventilate: Ensure adequate ventilation.[\[3\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[\[3\]](#)
- Absorption: For solutions, absorb with a liquid-binding material such as diatomite or universal binders.[\[3\]](#)
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.[\[3\]](#)
- Collection: Collect the absorbed material and any contaminated soil into a suitable, closed container for disposal.[\[5\]](#)

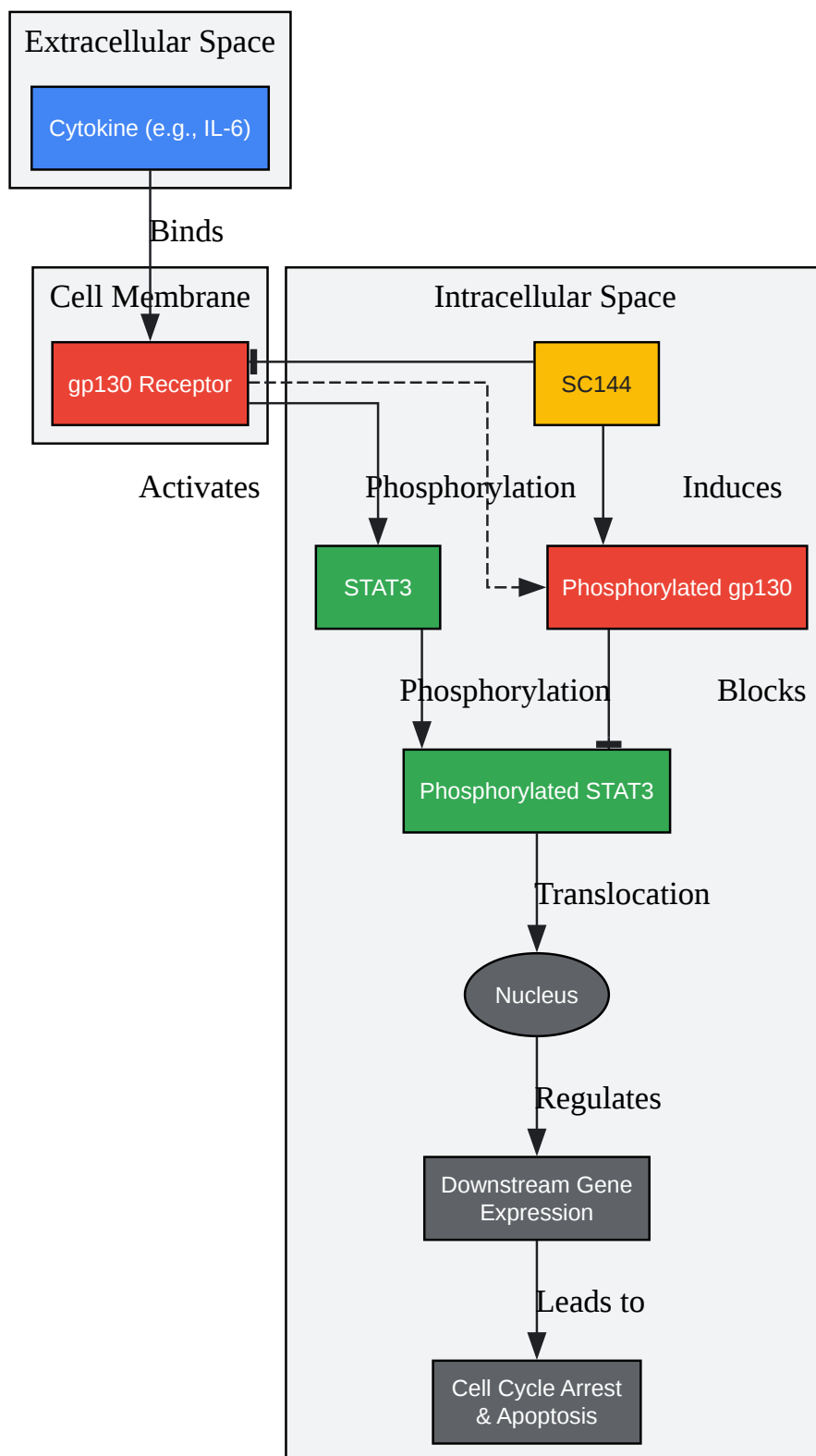
Disposal Protocol:

- Disposal of **SC144 hydrochloride** and any contaminated materials must be in accordance with local, state, and federal regulations.[\[3\]](#)
- The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[5\]](#)
- Do not allow the product to enter sewer systems or water sources.[\[5\]](#)

Mechanism of Action: SC144 Signaling Pathway

SC144 hydrochloride is an inhibitor of gp130, a transmembrane protein involved in cytokine signaling.[\[6\]](#)[\[7\]](#)[\[8\]](#) It induces the phosphorylation and deglycosylation of gp130, which in turn abrogates the phosphorylation and nuclear translocation of STAT3 (Signal Transducer and Activator of Transcription 3).[\[1\]](#)[\[2\]](#) This inhibition of the gp130/STAT3 signaling pathway

ultimately leads to the suppression of downstream target gene expression, which can induce cell-cycle arrest and apoptosis in cancer cells.[7][9]



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Caption: SC144 inhibits the gp130/STAT3 signaling pathway.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. SC 144 hydrochloride | Cytokines | Tocris Bioscience [tocris.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. axonmedchem.com [axonmedchem.com]
- 9. aacrjournals.org [aacrjournals.org]
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